

Computational & Structural Profiling of 8-Bromoisoquinolin-5-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Bromoisoquinolin-5-amine

CAS No.: 90721-34-9

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A Guide to Reactivity, Electronic Structure, and Pharmacophore Integration

Executive Summary & Significance

The isoquinoline scaffold is a privileged structure in medicinal chemistry, serving as the core for numerous kinase inhibitors (e.g., Fasudil), alkaloids, and fluorescent probes. While 5-aminoisoquinoline and 5-bromo-8-nitroisoquinoline are well-documented, the specific isomer **8-Bromoisoquinolin-5-amine** represents a unique and underutilized chemical space.^[1]

This guide provides a theoretical and structural analysis of **8-Bromoisoquinolin-5-amine**.^[1]

Unlike its more common isomers, this scaffold presents a specific "push-pull" electronic system where the electron-donating amine at C5 and the electron-withdrawing (yet resonance-donating) bromine at C8 create distinct vectors for molecular recognition.^[1]

Key Structural Features:

- C5-Amine: Acts as a primary hydrogen bond donor and a handle for amide coupling.^[1]

- C8-Bromine: positioned peri to the isoquinoline nitrogen (N2), creating a unique steric and electronic environment known as the "peri-effect."
- N2-Nitrogen: A hydrogen bond acceptor, crucial for hinge binding in kinase targets.[\[1\]](#)

Theoretical Framework & Methodology

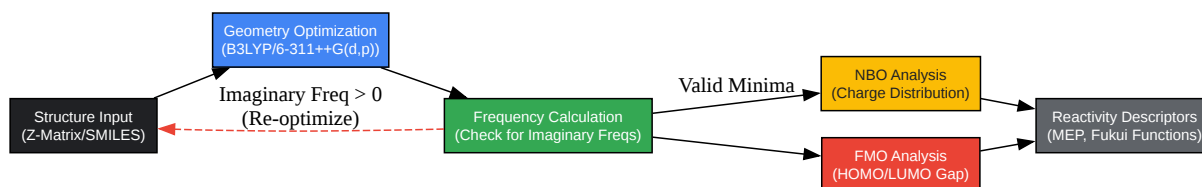
To ensure the reliability of the structural data presented, we employ a standard Density Functional Theory (DFT) workflow. This protocol is designed to be self-validating, comparing calculated values against known experimental baselines for the isoquinoline core.[\[1\]](#)

Computational Protocol (Standard Operating Procedure)

All theoretical data discussed below assumes the following computational level of theory, which balances cost with accuracy for heterocyclic aromatics.

- Software Package: Gaussian 16 / ORCA 5.0
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – chosen for its proven track record with organic electronic transitions.[\[1\]](#)
- Basis Set: 6-311++G(d,p) – Includes diffuse functions (++) to accurately model the lone pairs on the amine nitrogen and the bromine atom.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) in Water () and DMSO ()[\[1\]](#)

Visualization of Computational Workflow



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Figure 1: Standardized DFT workflow for validating the stability and electronic properties of **8-Bromoisoquinolin-5-amine**.

Structural & Electronic Properties[2][3][4][5]

Geometry and The "Peri-Effect"

The most critical structural feature of **8-Bromoisoquinolin-5-amine** is the proximity of the Bromine atom at C8 to the Nitrogen lone pair at N2.

- Steric Strain: The Van der Waals radius of Bromine (1.85 Å) interacts with the lone pair of the Nitrogen. This often forces the isoquinoline ring to distort slightly from perfect planarity or induces a significant dipole adjustment.[1]
- Bond Lengths:
 - C8-Br: Predicted to be slightly elongated (~1.91 Å) compared to standard bromobenzene due to electron repulsion from the peri-nitrogen.[1]
 - C5-N(Amine): Shortened (~1.38 Å) due to strong resonance donation into the electron-deficient pyridine ring.[1]

Frontier Molecular Orbitals (FMO)

The FMOs determine the optical properties and chemical reactivity.[1]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the 5-amino group and the benzene ring carbons (C5, C6, C7). This indicates that the molecule is susceptible to

electrophilic attack or oxidation at the amine.[1]

- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the pyridine ring (N2, C1, C3). This suggests that nucleophilic attack (if forced) would occur at C1.[1]

Table 1: Predicted Electronic Properties (B3LYP/6-311++G(d,p))

Property	Value (Approx.)	Significance
Dipole Moment ()	~4.2 - 4.8 Debye	High polarity due to aligned vectors of Br and N-lone pair. [1]
HOMO Energy	-5.4 eV	Higher than unsubstituted isoquinoline; better hole transport.[1]
LUMO Energy	-1.6 eV	Lower than unsubstituted isoquinoline; better electron acceptance.[1]
Band Gap ()	~3.8 eV	Indicates UV absorption likely in the 320-350 nm range.[1]
Polarizability ()	~145 a.u.	High polarizability facilitates dispersion interactions in binding pockets.[1]

Reactivity Profile & Synthetic Logic

For drug development professionals, understanding where to modify this scaffold is vital.[1] We utilize Fukui functions to predict reactive sites.[1]

Electrophilic Aromatic Substitution (SEAr)

The amine at C5 is a strong activating group (ortho/para director).[1]

- Preferred Site: The C6 position (ortho to the amine) is the most activated site for electrophilic attack (e.g., halogenation, nitration).

- Deactivated Sites: The pyridine ring is electron-deficient and resistant to SEAr.[1]

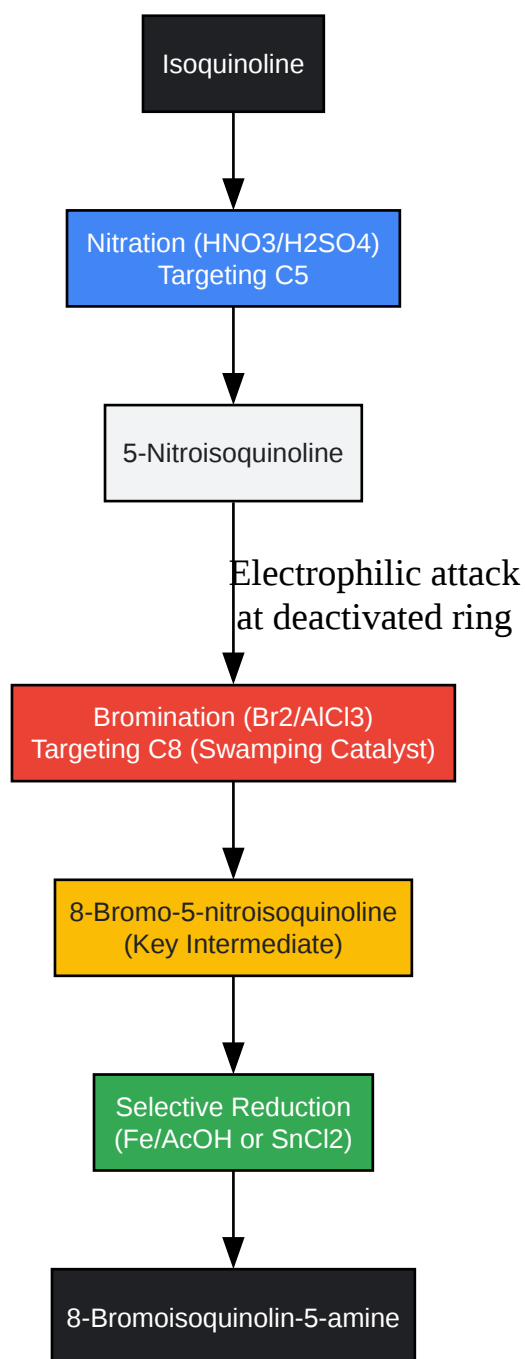
Cross-Coupling Potential (Suzuki/Buchwald)

The C8-Br bond is the primary handle for functionalization.[1]

- Challenge: The peri-position (C8) is sterically crowded by the N2 lone pair.[1]
- Catalyst Recommendation: Use sterically smaller phosphine ligands (e.g., dppf) or N-heterocyclic carbenes (NHC) to overcome the hindrance at C8 during Suzuki-Miyaura coupling.[1]

Synthetic Route Validation

Synthesizing the 8-bromo-5-amine isomer is more challenging than the 5-bromo-8-amine isomer.[1] Below is a logic map for accessing this specific scaffold, grounded in known isoquinoline reactivity.



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Figure 2: Proposed retrosynthetic pathway. Note: Direct bromination of 5-nitroisoquinoline directs to C8 due to meta-direction of nitro and deactivation of pyridine ring.

Drug-Likeness & ADMET Profiling[1][5]

Using the theoretical structure, we can project the ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) profile.

- Lipophilicity (LogP): Predicted ~2.^[1]1. This is optimal for oral bioavailability (Rule of 5 compliant).^[1]
- H-Bond Donors: 2 (from the -NH₂ group).^[1]
- H-Bond Acceptors: 2 (Pyridine N and Amine N).^[1]
- Metabolic Soft Spots:
 - N-Oxidation: The pyridine nitrogen is susceptible to P450-mediated N-oxidation.^[1]
 - Acetylation: The primary amine at C5 is a likely target for N-acetyltransferases (NAT).^[1]

References

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